

2-Chloro-2,4-dimethylpentane CAS number and safety data

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Compound of Interest

Compound Name: 2-Chloro-2,4-dimethylpentane

Cat. No.: B15213015

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An In-Depth Technical Guide to **2-Chloro-2,4-dimethylpentane** (CAS: 35951-33-8)

Introduction

2-Chloro-2,4-dimethylpentane is a halogenated alkane with the chemical formula C₇H₁₅Cl.^[1] As a chlorinated organic compound, it serves as a valuable intermediate and solvent in various synthetic chemistry applications.^[3] Its branched structure influences its reactivity and physical properties, making a thorough understanding of its characteristics essential for safe and effective handling in a laboratory or industrial setting. This guide provides a comprehensive overview of its chemical properties, detailed safety protocols, and handling procedures, tailored for researchers and chemical professionals.

Chemical and Physical Properties

A clear understanding of the physical properties of a chemical is the foundation of its safe handling and application. The key identifiers and properties for **2-Chloro-2,4-dimethylpentane** are summarized below.

Property	Value	Source(s)
CAS Number	35951-33-8	[2][4][5][6]
Molecular Formula	C ₇ H ₁₅ Cl	[1][2][5]
Molecular Weight	134.647 g/mol	[1][2][5]
IUPAC Name	2-Chloro-2,4-dimethylpentane	[2]
Density	0.863 g/cm ³	[5]
Boiling Point	133.2 °C at 760 mmHg	[3][5]
Flash Point	29.7 °C	[3][5]
Refractive Index	1.417	[3][5]
Vapor Pressure	10.5 mmHg at 25 °C	[5]
InChIKey	DQOHPSPKVODKLV- UHFFFAOYSA-N	[2][4]

Comprehensive Safety and Handling Protocols

While a specific, complete Globally Harmonized System (GHS) classification for **2-Chloro-2,4-dimethylpentane** is not consistently available across databases, the safety protocols can be inferred from its chemical structure and data on analogous compounds.[1] It should be handled as a flammable liquid that may cause irritation.

Hazard Identification & Precautionary Measures

Although some safety data sheets note that pictograms, signal words, and hazard statements are not available, general precautions for a chlorinated, flammable liquid are mandatory.[1] Based on the safety profiles of similar chemicals, the following hazards should be assumed:

- Flammability: With a flash point below 30°C, it is a flammable liquid.[3][5] Keep away from heat, sparks, open flames, and other ignition sources.[7][8] Use explosion-proof electrical and ventilating equipment.[7]
- Skin and Eye Contact: May cause skin and eye irritation. Avoid contact with skin and eyes.[1]

- Inhalation: Avoid breathing vapors, mist, or gas.[\[1\]](#) Inhalation may cause respiratory irritation.[\[7\]](#)
- Ingestion: Harmful if swallowed. Do not eat, drink, or smoke when using this product.

Personal Protective Equipment (PPE)

A robust PPE strategy is critical to mitigate exposure risks. The selection of PPE should be based on a thorough risk assessment of the specific experimental procedure.

- Eye Protection: Wear chemical safety goggles or a face shield.[\[7\]](#)
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile).
- Skin and Body Protection: A lab coat is required. For procedures with a higher risk of splashing, a chemical-resistant apron should be worn.
- Respiratory Protection: All work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[1\]](#) If ventilation is inadequate, respiratory protection may be necessary.

First-Aid Procedures

Immediate and appropriate first-aid response is crucial in the event of an exposure.

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Consult a physician if symptoms persist.[\[1\]](#)
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. Consult a physician.[\[1\]](#)
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes. Consult a physician.[\[1\]](#)
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician immediately.[\[1\]](#)

Fire-Fighting and Accidental Release Measures

- **Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish flames.[1]
- **Special Hazards:** Vapors may form explosive mixtures with air.
- **Protective Actions:** Firefighters should wear self-contained breathing apparatus (SCBA) if necessary.[1]
- **Accidental Release:** Evacuate personnel to safe areas. Ensure adequate ventilation and remove all sources of ignition. Use personal protective equipment. Contain the spill with inert absorbent material and dispose of it as hazardous waste.[1][8]

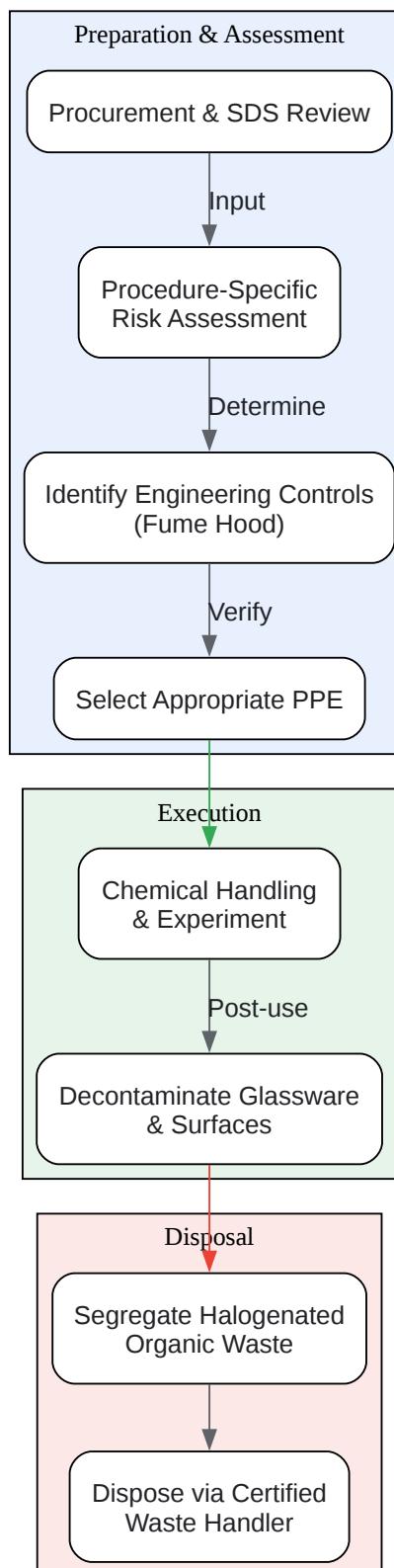
Synthesis and Application Context

2-Chloro-2,4-dimethylpentane is primarily used in organic synthesis.[3] Its formation can be achieved through the hydrochlorination of corresponding alkenes, such as 2,4-dimethyl-2-pentene or 2,4-dimethyl-1-pentene.[3][9] The stability of the tertiary carbocation formed at the C2 position makes this a favorable reaction.

As an alkyl halide, it is a precursor for introducing the 2,4-dimethylpentyl group into other molecules. Structurally similar compounds are used as alkylating agents in Friedel-Crafts reactions, where they can introduce bulky alkyl groups onto aromatic rings.[10] This reactivity makes it a useful building block for creating sterically hindered molecules in drug development and materials science.

Standard Operating Workflow for Safe Handling

To ensure a self-validating system of safety, a stringent workflow must be followed from procurement to disposal. The following diagram outlines the critical steps for handling **2-Chloro-2,4-dimethylpentane** in a research environment.



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Caption: Safe handling workflow for **2-Chloro-2,4-dimethylpentane**.

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